

A Technical Guide to D-Iditol for Research Applications

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Compound of Interest

Compound Name: *D-Iditol*

Cat. No.: *B1202529*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **D-Iditol**, a six-carbon sugar alcohol, for its application in research and development. It covers its commercial availability and purity, detailed experimental protocols for analysis and purification, and its known biological roles.

Introduction to D-Iditol

D-Iditol is a polyol and a stereoisomer of sorbitol and mannitol.[1][2] As a fungal metabolite, it is noted to accumulate in cases of galactokinase deficiency.[3][4][5] In a research context, it serves as a chiral molecule for chemical synthesis and is utilized in biochemical research as a substrate in enzymatic reactions to study metabolic pathways.[1][6] Notably, **D-Iditol** has been identified as an inhibitor of glucosidase I, but not glucosidase II, at concentrations around 1 mM.[2][6] Its potential applications extend to pharmaceutical development, where it can be used as an excipient, stabilizer, or a low-calorie sweetener in various drug formulations.[1]

Commercial Sources and Purity of D-Iditol

D-Iditol is available from several commercial suppliers for research purposes. The purity of commercially available **D-Iditol** is typically high, with most suppliers offering grades of 98% or greater, often determined by High-Performance Liquid Chromatography (HPLC). Below is a summary of prominent suppliers and their specified purities.

Supplier	Purity Specification	Available Quantities
MedchemExpress	98.0%	Varies
Chem-Impex	≥ 98% (HPLC)	25MG, 100MG, 250MG
Lab Pro Inc	Min. 98.0% (HPLC)	100MG
Cayman Chemical	≥95%	Varies
ChemScene	≥98%	Varies
Tokyo Chemical Industry (TCI)	>98.0% (HPLC)	100mg
Adipogen Life Sciences	Purity determined by 1H-NMR	Varies
Biosynth Carbosynth	Not specified	50 mg, 100 mg, 250 mg

Note: Availability and specifications are subject to change. Researchers should always consult the supplier's certificate of analysis for batch-specific data.

Experimental Protocols

Accurate characterization and purification of **D-Iditol** are critical for reliable experimental outcomes. The following sections detail common methodologies for purity assessment and purification.

A common method for analyzing the purity of non-chromophoric sugar alcohols like **D-Iditol** is HPLC coupled with a Refractive Index Detector (HPLC-RI). This technique separates **D-Iditol** from its isomers and other impurities based on polarity and interaction with the stationary phase.^[7]

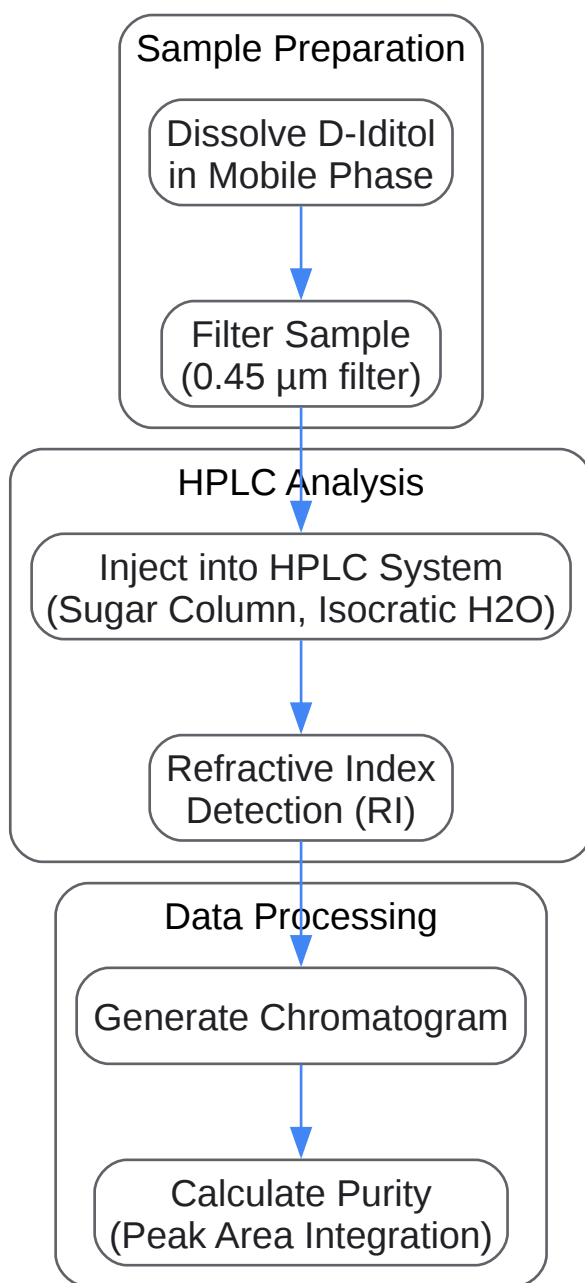
Methodology:

- **Sample Preparation:** Accurately weigh and dissolve the **D-Iditol** standard and the sample to be analyzed in the mobile phase (e.g., ultrapure water) to a known concentration (e.g., 5 mg/mL).
- **Instrumentation:** Utilize an HPLC system equipped with an isocratic pump, an autosampler, a column oven maintained at a constant temperature (e.g., 80°C), and a refractive index

detector.^[7]

- Chromatographic Conditions:
 - Column: A sugar-specific column, such as an InertSphere Sugar-2 column, is typically used.^[7]
 - Mobile Phase: HPLC-grade deionized water.
 - Flow Rate: A typical flow rate is 0.5 mL/min.
 - Injection Volume: 10-20 µL.
- Data Analysis: The purity of the **D-Iditol** sample is determined by comparing the peak area of the analyte to the total area of all peaks in the chromatogram. The identity of the **D-Iditol** peak is confirmed by comparing its retention time to that of a certified reference standard.

For higher sensitivity and identification of trace impurities, Gas Chromatography-Mass Spectrometry (GC-MS) can be employed, though this requires a derivatization step (e.g., acetylation) to increase the volatility of the sugar alcohol.^[7]



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Workflow for HPLC-RI Purity Analysis of **D-Iditol**.

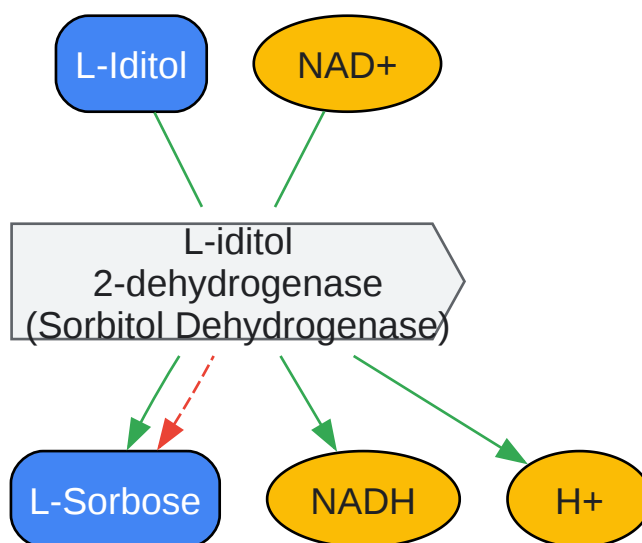
For applications requiring exceptionally high purity (>99.9%), **D-Iditol** can be purified from a crude mixture using chromatographic techniques followed by crystallization. The process described in patents for the purification of its enantiomer, L-iditol, provides a relevant methodology.[8]

Methodology:

- **Crude Mixture Preparation:** A solution containing **D-Iditol** is prepared. This could be the product of a chemical synthesis or a biological conversion process.
- **Chromatographic Separation:** The mixture is subjected to chromatographic fractionation. This can be performed on an industrial scale using a column packed with a suitable resin (e.g., a strong acid cation-exchange resin).
- **Elution:** The components of the mixture are eluted, often with deionized water. Fractions are collected sequentially.
- **Fraction Analysis:** Each fraction is analyzed (e.g., by HPLC) to identify those highly enriched in **D-Iditol**.
- **Pooling and Concentration:** The high-purity **D-Iditol** fractions are pooled and concentrated under vacuum to increase the solids content (e.g., to 80%).^[8]
- **Crystallization:** The concentrated syrup is cooled slowly with gentle stirring to induce crystallization.
- **Isolation and Drying:** The resulting crystals are isolated by filtration, washed with a small amount of a solvent like absolute ethanol, and dried to yield highly pure, crystalline **D-Iditol**.^[8]

Biological Role and Signaling Pathways

D-Iditol is an intermediate in carbohydrate metabolism. Its primary known role is as a substrate for the enzyme L-iditol 2-dehydrogenase (EC 1.1.1.14), also commonly known as sorbitol dehydrogenase.^{[9][10]} This enzyme catalyzes the reversible NAD⁺-dependent oxidation of L-iditol to L-sorbose.^{[9][10]} The enzyme is widely distributed in nature and participates in fructose and mannose metabolism.^[9] While the enzyme name specifies L-iditol, it acts on a range of sugar alcohols, including D-glucitol (sorbitol) and **D-Iditol**'s enantiomer, L-iditol.^[10]



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